

Cymal-4 storage conditions and stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cymal-4

CAS No.: 181135-57-9

Cat. No.: S802399

Get Quote

Cymal-4 Technical Specifications

The table below summarizes the key physicochemical properties of **Cymal-4** that are critical for your experimental planning [1].

Property	Specification	Research Implication
Chemical Name	4-Cyclohexyl-1-Butyl- β -D-Maltoside	Identifies a non-ionic surfactant with a cyclohexyl hydrophobic group and maltoside hydrophilic head.
Molecular Formula	C ₂₂ H ₄₀ O ₁₁	-
Molecular Weight	480.5 g/mol	Essential for molar concentration calculations.
Critical Micelle Concentration (CMC)	7.6 mM	Use at concentrations above the CMC (e.g., 10 mM) for effective solubilization and stabilization of membrane proteins.
Aggregation Number	~45 monomers/micelle	Indicates a micellar molecular weight of ~21.6 kDa, which is relatively small and beneficial for downstream purification and structural studies [1].

Property	Specification	Research Implication
Hydrodynamic Radius	~3.2 nm	The compact micelle size reduces background noise in techniques like cryo-EM [1].
Primary Applications	Membrane protein purification, membrane reconstitution, enzymatic assays [1].	Its mild nature helps preserve protein structure and functionality.

Experimental Protocols for Stability Assessment

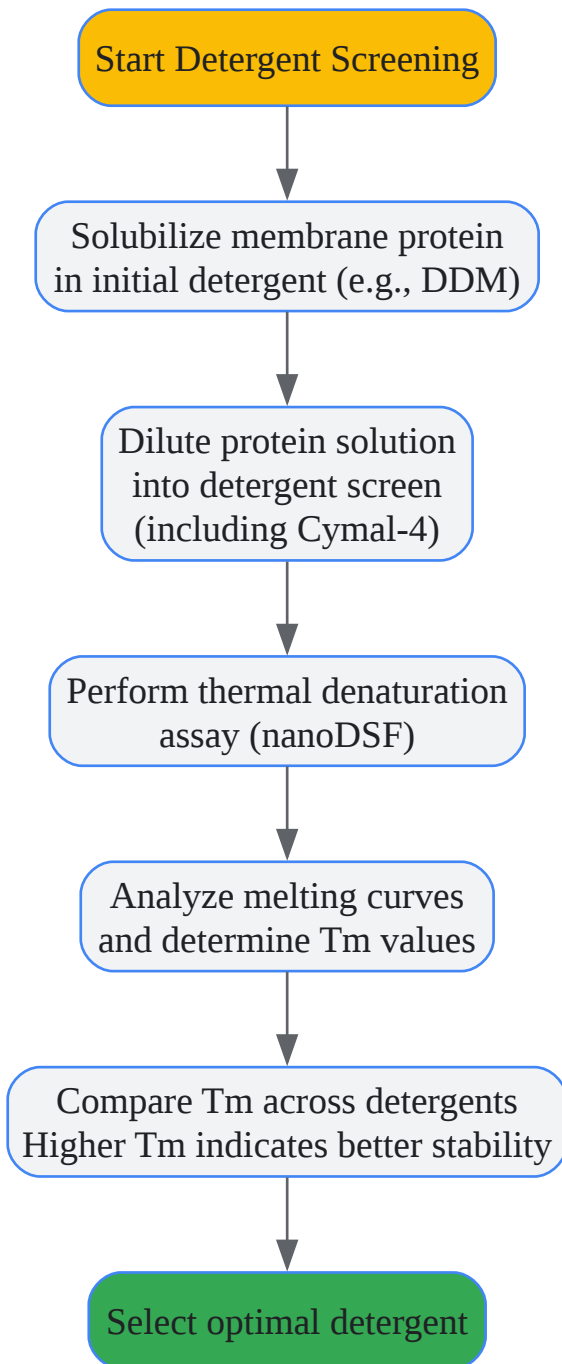
Since specific storage stability data for **Cymal-4** is lacking, you can adapt the following established protocols to assess its performance and the stability of your target membrane protein in **Cymal-4** solutions.

Protocol 1: High-Throughput Detergent Screening for Membrane Protein Stability

This protocol helps you identify if **Cymal-4** is a suitable detergent for stabilizing your specific membrane protein [2].

- **Protein Solubilization:** Begin by solubilizing your membrane protein in a standard detergent like DDM (n-Dodecyl- β -D-maltoside).
- **Dilution into Detergent Screen:** Dilute the solubilized protein tenfold into a screening plate containing various test detergents, including **Cymal-4**. No buffer exchange is needed.
- **Thermal Denaturation Assay:** Use nanoDSF (differential scanning fluorimetry) to monitor the intrinsic tryptophan fluorescence of the protein as the temperature is increased.
- **Data Analysis:** The instrument will generate melting curves. The midpoint of this curve is the melting temperature (**T_m**). A higher **T_m** in **Cymal-4** compared to other detergents indicates better protein stabilization [2].

The workflow for this screening process is summarized below:



[Click to download full resolution via product page](#)

Protocol 2: Monitoring Protein Stability in Cymal-4 by Size-Exclusion Chromatography (SEC)

This protocol assesses the monodispersity and aggregation state of your membrane protein purified in **Cymal-4**, which is a critical indicator of stability for structural studies [1].

- **Purification:** Purify your membrane protein using **Cymal-4** as the solubilizing detergent throughout the process.
- **SEC Analysis:** Inject the purified protein-detergent complex (PDC) onto a size-exclusion chromatography column equilibrated with a buffer containing **Cymal-4** at a concentration above its CMC.
- **Evaluation:** Analyze the resulting chromatogram. A single, sharp, and symmetrical peak indicates a monodisperse and stable sample. A broad or multiple peaks suggest heterogeneity or aggregation, meaning **Cymal-4** may not be ideal for your protein long-term [1].

Frequently Asked Questions

- **What makes Cymal-4 effective for membrane protein research?** **Cymal-4** strikes a balance between adhesive and cohesive interactions. Its **adhesive interactions** (binding to the protein surface) are stronger than its **cohesive interactions** (self-aggregation), which promotes the formation of stable protein-detergent complexes and minimizes protein denaturation [1]. The rigid cyclohexyl group in its tail also contributes to forming compact, stable micelles [1].
- **How does Cymal-4 compare to other common detergents?** The table below provides a comparative overview to help you decide when to use **Cymal-4** [1].

Detergent	CMC (mM)	Aggregation Number	Protein Stabilization	Key Characteristics
Cymal-4	7.6	~45	High	Balanced properties; rigid cyclohexyl tail for compact micelles; low cytotoxicity.
n-Dodecyl- β -D-Maltoside (DDM)	0.17	~98	Moderate	"Gold standard" for initial extraction; very mild but forms large micelles.

Detergent	CMC (mM)	Aggregation Number	Protein Stabilization	Key Characteristics
Octyl β -D-Glucoside (OG)	23	~74	Low	High CMC allows for easier removal, but offers weaker stabilization.
Triton X-100	0.24	~142	High	Strong solubilizing power, but high cytotoxicity and UV absorption.

- **The Cymal-4 in our lab has formed a precipitate. What should we do?** Gently warm the solution in a water bath at 30-40°C and mix it gently. If the precipitate dissolves and the solution becomes clear, it is likely still usable for experiments. If the precipitate does not dissolve or reforms upon cooling, the detergent may have degraded, and the stock should be replaced.

Critical Storage & Handling Guidance

The search results do not provide explicit storage condition data for **Cymal-4**. Therefore, it is **highly recommended** to:

- **Consult the Manufacturer's Datasheet:** Always refer to the certificate of analysis (CoA) or safety data sheet (SDS) provided with your specific product lot for definitive storage instructions.
- **Apply General Principles:** In the absence of specific data, a common practice for many detergents is to store the lyophilized powder in a desiccator at **-20°C**, protected from light and moisture. For prepared stock solutions, consider aliquoting and storing them at **-20°C** to avoid repeated freeze-thaw cycles.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy Cymal-4 | 181135-57-9 [smolecule.com]

2. High-throughput stability screening for detergent ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Cymal-4 storage conditions and stability]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b802399#cymal-4-storage-conditions-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com